

2-(Piperidin-1-yl)thiazole-4-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-(Piperidin-1-yl)thiazole-4-carboxylic acid

Cat. No.: B1324969

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In-Depth Technical Guide: 2-(Piperidin-1-yl)thiazole-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **2-(Piperidin-1-yl)thiazole-4-carboxylic acid**, a compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

The essential molecular identifiers and properties of **2-(Piperidin-1-yl)thiazole-4-carboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C9H12N2O2S [1] [2] [3]
Molecular Weight	212.27 g/mol [1] [3] [4]
CAS Number	952182-68-2 [1] [2] [3] [4] [5]

Experimental Protocols

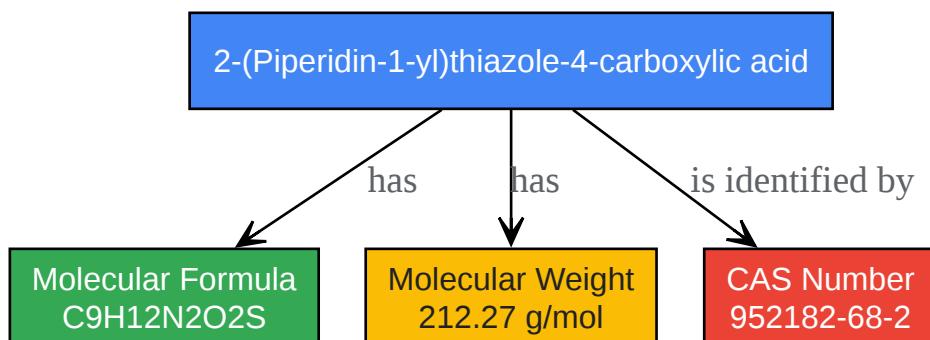
Detailed experimental methodologies for the determination of molecular weight and formula, while not explicitly detailed in the cited search results, generally follow standard analytical chemistry protocols.

Molecular Formula Determination: The molecular formula is typically determined using high-resolution mass spectrometry (HRMS). This technique measures the mass-to-charge ratio of the molecule with high precision, allowing for the unambiguous determination of its elemental composition.

Molecular Weight Determination: The molecular weight is calculated from the determined molecular formula. It can also be confirmed by mass spectrometry, where the molecular ion peak ($[M]^+$ or $[M+H]^+$) corresponds to the molecular weight of the compound.

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the chemical name and its fundamental molecular properties.



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Caption: Relationship between chemical identity and molecular properties.

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